

Navigating the Risks: A Technical Guide to the Safe Handling of 3-Isocyanatopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isocyanatopyridine

Cat. No.: B091239

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions necessary for **3-Isocyanatopyridine** (CAS No. 15268-31-2). Due to its hazardous properties, strict adherence to these guidelines is essential to ensure a safe laboratory environment. This document synthesizes information from safety data sheets and chemical databases to provide a core resource for professionals working with this compound.

Hazard Identification and Classification

3-Isocyanatopyridine is classified as a hazardous chemical.^[1] The primary routes of exposure include inhalation, skin contact, and eye contact. The compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin corrosion/irritation	2	H315: Causes skin irritation[1] [2]
Serious eye damage/eye irritation	2A / 2	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity (single exposure); Respiratory tract irritation	3	H335: May cause respiratory irritation[1][2][3]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin (Reported by a minority of notifiers)[2]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled (Reported by a minority of notifiers)[2]

Signal Word: Warning[1]

Hazard Statements:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]
- It is also identified as a lachrymator.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Isocyanatopyridine** is provided below.

Property	Value
Molecular Formula	C ₆ H ₄ N ₂ O
Molecular Weight	120.11 g/mol [2]
Appearance	Light yellow solid
Melting Point/Range	47 - 51 °C / 116.6 - 123.8 °F
Boiling Point/Range	201 °C / 393.8 °F @ 760 mmHg
Flash Point	84 °C / 183.2 °F[4]
Vapor Pressure	0.296 mmHg @ 25 °C
Specific Gravity	1.159

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are critical for minimizing exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Showers and eyewash stations must be readily available.[1]

Personal Protective Equipment: A comprehensive PPE strategy is the first line of defense.[5]

PPE Type	Specification
Eye/Face Protection	Wear safety glasses with side shields or goggles.[1]
Skin Protection	Gloves: Wear protective, chemical-resistant gloves (e.g., nitrile or butyl rubber).[6] Body: Wear a protective lab coat or disposable coveralls.[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[1] For high concentrations, a positive-pressure supplied-air respirator may be required.[1][6]
Footwear	Closed-toe shoes are mandatory.[5]

Safe Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Do not eat, drink, or smoke in the work area.[1][7]
- Avoid breathing dust, fumes, or vapors.[1][4]
- Handle only in a well-ventilated area or outdoors.[1][4]
- Avoid contact with skin and eyes.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3][4]
- Store at 4°C for long-term stability.[1]
- Store locked up.[1][8]

- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[1\]](#)[\[8\]](#)

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air immediately. [1] [5] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. [1] Seek immediate medical attention. [5] [9]
Skin Contact	Immediately remove contaminated clothing. [5] Wash the affected area with soap and plenty of water for at least 15 minutes. [5] [9] Seek medical attention if irritation persists. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [3] [5] Remove contact lenses if present and easy to do. [3] Seek immediate medical attention. [5]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. [1] Clean mouth with water and call a poison center or doctor if you feel unwell. [1] [4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the local circumstances and surrounding environment, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[7\]](#)

- Hazardous Combustion Products: Carbon oxides and Nitrogen oxides (NOx).[1]

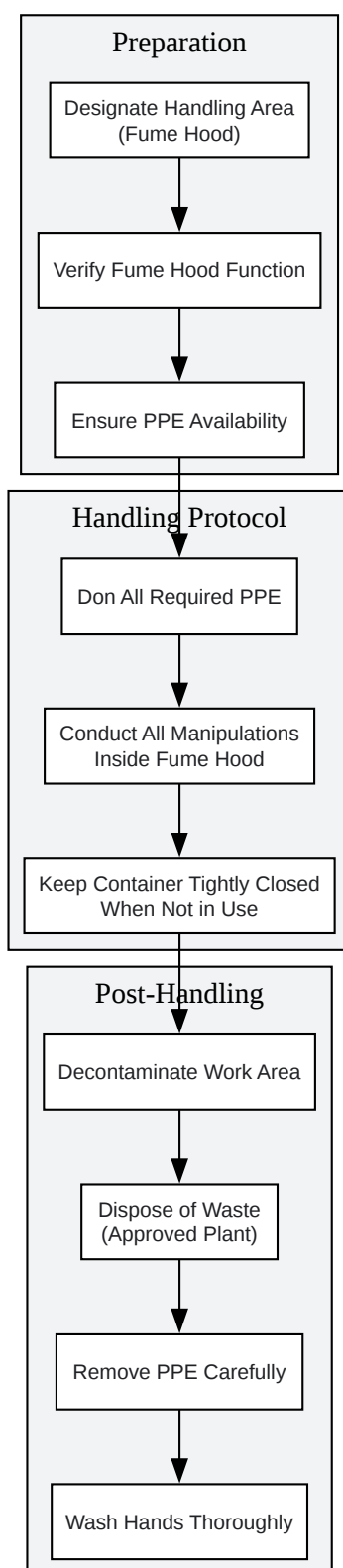
Accidental Release:

- Evacuate the area and ensure adequate ventilation.[5]
- Wear full personal protective equipment, including respiratory protection.[5]
- Prevent further leakage or spillage if safe to do so.[1]
- For solid spills, cover with a plastic sheet to minimize spreading.[1] Take up mechanically and place in appropriate containers for disposal.[1] Avoid creating dust.[1]
- For liquid spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and collect for disposal in a designated hazardous waste container.[5][10]
- Clean the contaminated surface thoroughly.[1]

Toxicological and Ecological Information

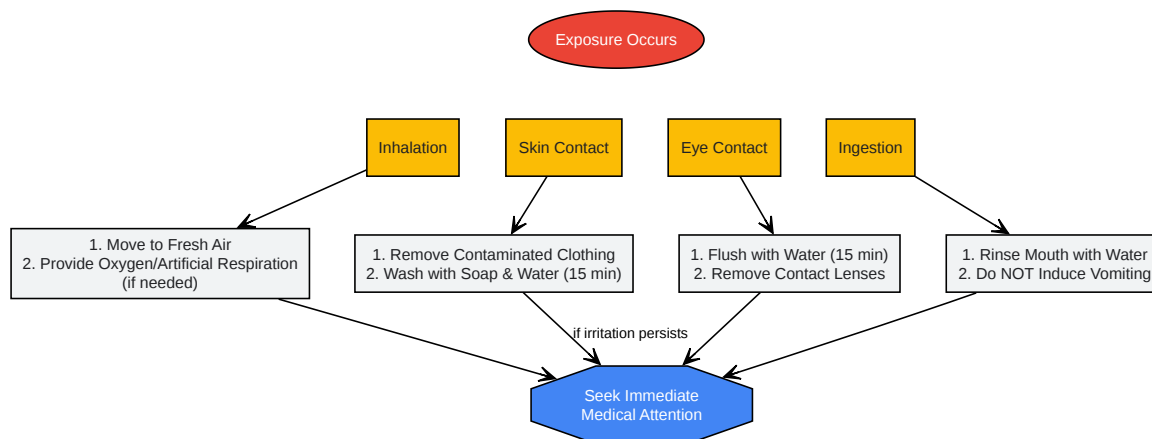
- Acute Toxicity: Harmful if swallowed.[2] Data on dermal and inhalation toxicity are limited but suggest potential harm.[2] No specific LD50 or LC50 data is readily available in the provided search results.
- Stability: The chemical is stable under recommended storage conditions.[1]
- Reactivity: No hazardous reactions are expected under normal processing.[1] However, it is incompatible with strong oxidizing agents and strong acids.[1]
- Ecotoxicity: May cause long-lasting harmful effects to aquatic life.[1]

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Safely Handling **3-Isocyanatopyridine**.



[Click to download full resolution via product page](#)

Caption: First Aid Response Logic for **3-Isocyanatopyridine** Exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. 3-Isocyanatopyridine | C₆H₄N₂O | CID 2760493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. What PPE is required when working with isocyanates? [sysco-env.co.uk]

- 7. [jubilantingrevia.com](https://www.jubilantingrevia.com) [[jubilantingrevia.com](https://www.jubilantingrevia.com)]
- 8. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 10. PYRIDINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Navigating the Risks: A Technical Guide to the Safe Handling of 3-Isocyanatopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091239#3-isocyanatopyridine-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com